

Spectroscopic Data of 2,7-Naphthyridine Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 2,7-Naphthyridine-4-carbaldehyde

CAS No.: 10273-40-2

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This guide provides a comprehensive comparison of spectroscopic data for various 2,7-naphthyridine derivatives, offering valuable insights for researchers, scientists, and professionals in drug development. The information presented is supported by experimental data to facilitate the identification and characterization of these compounds.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for a selection of 2,7-naphthyridine derivatives, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), which are crucial for structural elucidation.

¹H-NMR Spectroscopic Data

Proton Nuclear Magnetic Resonance (¹H-NMR) is instrumental in determining the hydrogen framework of a molecule. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference.

Compound	Solvent	Chemical Shifts (δ , ppm) and Coupling Constants (J, Hz)
Unsubstituted 2,7-Naphthyridine	-	H1/H8: 9.32, H3/H6: 7.78, H4/H5: 8.74
4-Hydroxy-8-methyl-1-oxo-6-phenyl-1,2-dihydro-2,7-naphthyridine-3-carboxylic acid hydrazide	DMSO-d ₆	3.09 (s, 3H, CH ₃), 7.52–7.63 (m, 2H, Ar), 7.76–7.78 (m, 1H, Ar), 8.16–8.28 (m, 3H, Ar), 8.50 (s, 1H, OH), 8.75 (s, 1H, NH), 11.70 (s, 1H, NH)[1]
8-Ethoxy-4-hydroxy-1-oxo-6-phenyl-1,2-dihydro-2,7-naphthyridine-3-carboxylic acid (4-chloro-benzylidene)-hydrazide	DMSO-d ₆	3.09 (s, 3H, CH ₃), 7.52–7.57 (m, 3H, Ar), 7.79 (s, 1H, CH), 8.15–8.20 (m, 3H, Ar), 8.29–8.31 (m, 2H, Ar), 8.52 (s, 1H, Ar), 8.75 (s, 1H, OH), 10.63 (s, 1H, NH), 12.66 (s, 1H, NH)[1]
Compound 10j (an anti-Staphylococcal candidate)	DMSO-d ₆	3.10 (s, 3H, CH ₃), 7.51 (s, 1H, CH), 7.52–7.58 (m, 3H, Ar), 8.16–8.21 (m, 4H, Ar), 8.23–8.27 (m, 1H, Ar), 8.46 (s, 1H, Ar), 8.66 (s, 1H, Ar), 8.93 (s, 1H, OH), 12.17 (s, 1H, NH)[1]

¹³C-NMR Spectroscopic Data

Carbon-13 Nuclear Magnetic Resonance (¹³C-NMR) provides information about the carbon skeleton of a molecule.

Compound	Solvent	Chemical Shifts (δ , ppm)
Unsubstituted 2,7-Naphthyridine	-	C1/C8: 152.0, C3/C6: 121.0, C4/C5: 136.0, C4a/C8a: 149.0
4-Hydroxy-8-methyl-1-oxo-6-phenyl-1,2-dihydro-2,7-naphthyridine-3-carboxylic acid hydrazide	DMSO-d ₆	20.84, 110.94, 113.03, 116.85, 122.09, 127.41 (2C), 128.90 (2C), 130.46, 137.19, 142.42, 155.56, 160.88, 167.85, 169.31[1]
8-Ethoxy-4-hydroxy-1-oxo-6-phenyl-1,2-dihydro-2,7-naphthyridine-3-carboxylic acid (4-chloro-benzylidene)-hydrazide	DMSO-d ₆	22.49, 111.26, 115.36, 126.73, 127.28, 127.45, 127.55, 128.17, 128.27, 128.55, 128.76, 128.95, 129.43, 129.61, 130.63, 137.84, 138.90, 139.07, 142.65, 155.01, 155.32, 165.88, 167.06[1]
Compound 10j (an anti-Staphylococcal candidate)	DMSO-d ₆	22.49, 111.26, 115.33, 126.75, 127.52, 128.06, 128.15, 128.48, 128.76, 128.95, 129.10, 129.40, 130.63, 131.37, 137.79, 137.97, 138.14, 142.56, 155.01, 155.41, 165.96, 167.11[1]

Mass Spectrometry Data

Mass spectrometry (MS) is used to determine the molecular weight and elemental composition of a compound. The fragmentation patterns can also provide structural information.

Compound	Ionization Method	Key Fragments (m/z)
Parent 2,7-Naphthyridine	-	General pathway includes loss of HCN and C ₂ H ₂ . [2]
Substituted 2,7-Naphthyridines	Electron Ionization (EI)	Fragmentation often begins at the substituent level, followed by the characteristic ring cleavage with fragments at m/z = 104, 103, 77, 76, and 50. [2]
2,7-Naphthyridine Derivatives	Chemical Ionization (CI) with Isobutane	Primarily displays the protonated molecular ion (MH ⁺) due to the reduced fragmentation with this soft ionization technique. [2]

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of experimental results.

NMR Spectroscopy

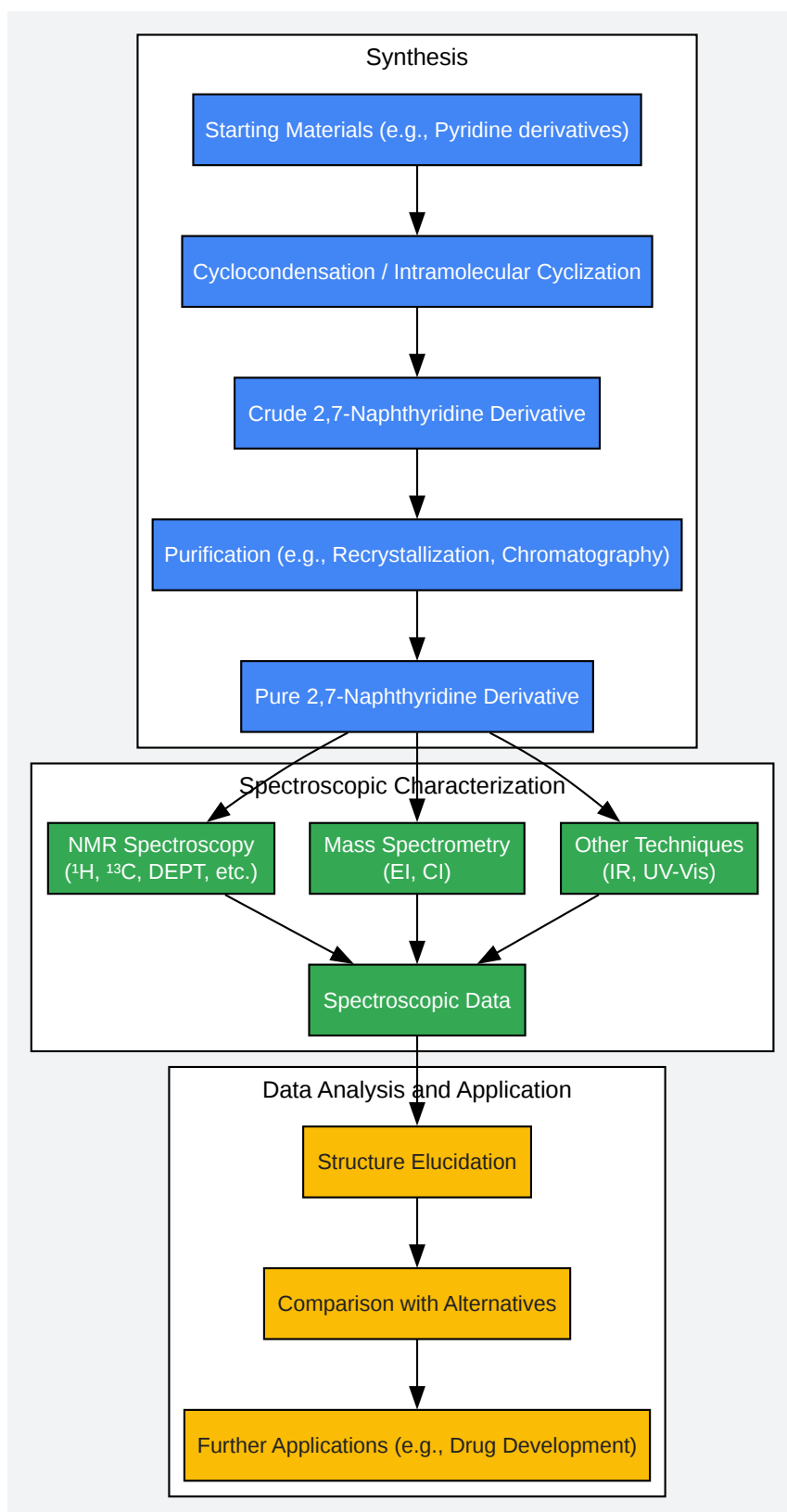
¹H and ¹³C-NMR spectra are typically recorded on a Bruker Avance spectrometer operating at frequencies of 300 MHz or 600 MHz for ¹H and corresponding frequencies for ¹³C.[\[1\]](#) Deuterated dimethyl sulfoxide (DMSO-d₆) or deuterated chloroform (CDCl₃) are common solvents, with Tetramethylsilane (TMS) used as an internal standard.[\[1\]](#) For signal assignments in ¹³C-NMR spectra, techniques such as Attached Proton Test (APT), Distortionless Enhancement by Polarization Transfer (DEPT), or Heteronuclear Correlation spectroscopy (HETCOR) can be employed.[\[2\]](#)

Mass Spectrometry

Mass spectra are generally obtained using electron ionization (EI) or chemical ionization (CI).[\[2\]](#) For CI, isobutane is often chosen as the reagent gas due to its ability to produce less fragmentation and prominent protonated molecular ions (MH⁺).[\[2\]](#)

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of 2,7-naphthyridine derivatives.



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Caption: General workflow for synthesis and characterization of 2,7-naphthyridine derivatives.

This guide provides a foundational understanding of the spectroscopic properties of 2,7-naphthyridine derivatives. For more in-depth analysis, it is recommended to consult the primary literature cited.

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References

- [1. Evaluation of 2,7-Naphthyridines as Targeted Anti-Staphylococcal Candidates with Microbiota-Sparing Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
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